

An In-depth Technical Guide to the Physicochemical Properties of Ethyl 4-Aminophenylacetate

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Compound of Interest

Compound Name: Ethyl 4-Aminophenylacetate

Cat. No.: B177332

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Ethyl 4-aminophenylacetate is an important chemical intermediate used in the synthesis of various pharmaceutical compounds and dyes.^[1] This technical guide provides a comprehensive overview of its physicochemical properties, experimental protocols for their determination, and key safety information for researchers, scientists, and drug development professionals.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of **Ethyl 4-aminophenylacetate** are summarized in the tables below. These properties are crucial for its handling, application in synthetic chemistry, and for predicting its behavior in biological systems.

General and Physical Properties

Property	Value	Source
Molecular Formula	C10H13NO2	[2][3][4]
Molecular Weight	179.22 g/mol	[2][4]
Appearance	White to Orange to Green powder to crystal	[2]
Pale cream to cream to pale brown Powder	[3][5]	
Melting Point	48-50 °C	[2][6]
46.5-52.5 °C	[3][5]	
Boiling Point	120-122 °C at 2 Torr	[2][6]
Density	1.112 ± 0.06 g/cm ³ (Predicted)	[2][6]
pKa	4.55 ± 0.10 (Predicted)	[2][6]

Solubility and Storage

Property	Value	Source
Solubility	Soluble in Methanol	[2][6]
Storage Temperature	Room Temperature, Keep in dark place, Sealed in dry	[2][6]

Spectral Data Analysis

Spectroscopic data is essential for the structural elucidation and purity assessment of **Ethyl 4-aminophenylacetate**.

¹H NMR Spectroscopy

The ¹H NMR spectrum provides information about the hydrogen atoms in the molecule.

- ¹H NMR (400 MHz, CDCl₃) δ: 1.23 (t, 3H), 3.47 (s, 2H), 3.60 (br s, 2H), 4.11 (q, 2 H), 6.63 (d, 2H), 7.05 (d, 2H).[2]

Mass Spectrometry

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.

- GC-MS m/z peaks: 179 (Molecular Ion), 106, 107.[4]

Experimental Protocols

Detailed methodologies are critical for the replication and validation of experimental data.

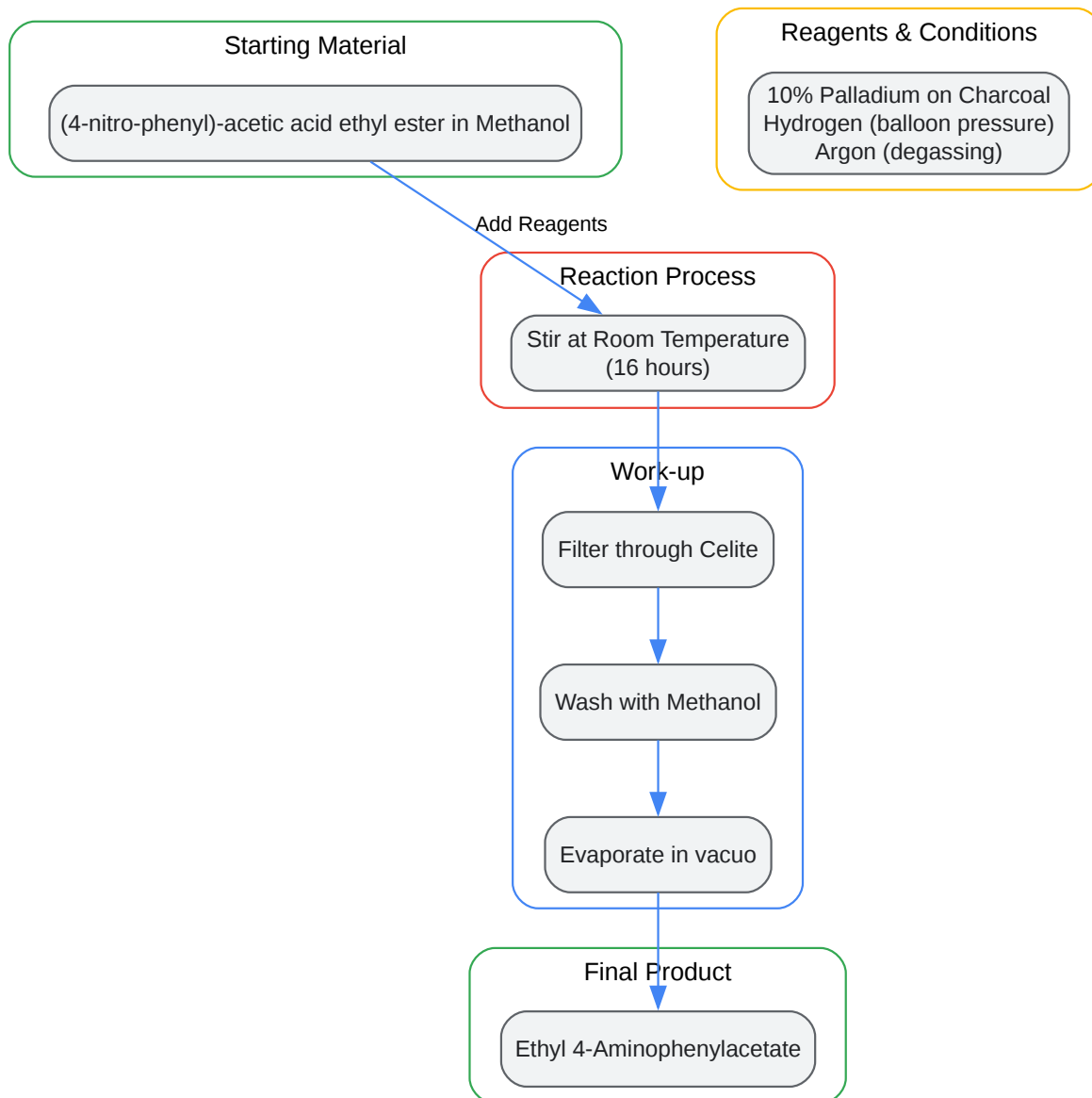
Synthesis of Ethyl 4-Aminophenylacetate

A common method for the synthesis of **Ethyl 4-aminophenylacetate** involves the reduction of (4-nitro-phenyl)-acetic acid ethyl ester.

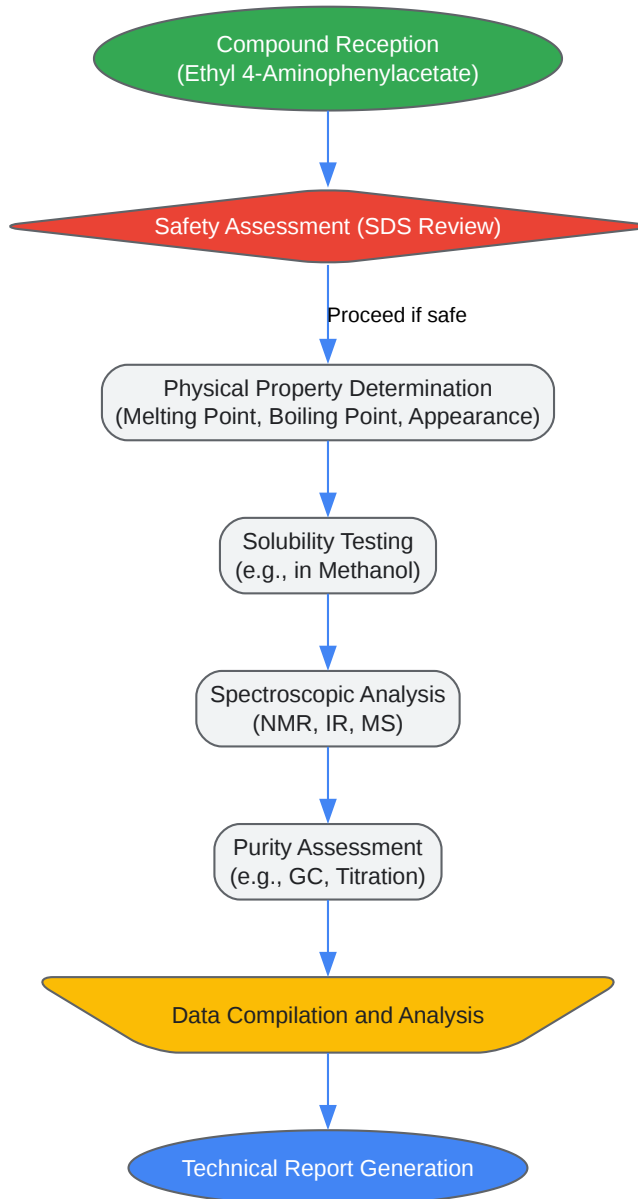
Protocol:

- A solution of (4-nitro-phenyl)-acetic acid ethyl ester (3.4 g, 16.1 mmol) in methanol (100 mL) is degassed with argon for 15 minutes.[2]
- 10% palladium on charcoal (700 mg) is added to the solution.[2]
- The mixture is stirred at room temperature under a hydrogen atmosphere (balloon pressure) for 16 hours.[2]
- The reaction mixture is then filtered through celite and washed with methanol (2 x 20 mL).[2]
- The filtrate is evaporated in vacuo to yield **Ethyl 4-aminophenylacetate** as an oil (96% yield, 2.8 g).[2]

Synthesis of Ethyl 4-Aminophenylacetate



General Experimental Workflow for Physicochemical Characterization



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